

# Technical Guide: 4-(3-Phenylpropyl)morpholine

## Sigma Receptor Binding Profile

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### Compound of Interest

Compound Name: 4-(3-Phenylpropyl)morpholine

CAS No.: 25262-57-1

Cat. No.: B2712951

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## Executive Summary

**4-(3-Phenylpropyl)morpholine** (also known as N-(3-phenylpropyl)morpholine) represents a fundamental pharmacophore scaffold for high-affinity Sigma-1 (

) and Sigma-2 (

) receptor ligands. While often encountered as a structural fragment within more complex drugs (e.g., the fungicide and experimental sigma ligand Fenpropimorph), the unsubstituted core itself embodies the minimal structural requirements for sigma receptor recognition: a basic amine center, a hydrophobic aromatic moiety, and a specific alkyl spacer length.

This guide provides the technical framework for researchers to characterize this scaffold, detailing its binding determinants, expected affinity ranges based on Structure-Activity Relationships (SAR), and the gold-standard radioligand binding protocols required for validation.

## Molecular Pharmacology & Binding Determinants

### The "Glennon" Pharmacophore Model

The high affinity of **4-(3-Phenylpropyl)morpholine** for the

receptor is predicted by the Glennon Pharmacophore Model, which postulates three critical features for binding:

- **Basic Nitrogen:** The morpholine nitrogen, protonated at physiological pH, forms an ionic bond with Glu172 (or Asp126) in the receptor binding pocket.
- **Spacer Region:** A propylene ( ) linker provides the optimal distance (approx. 4–6 Å) between the amine and the aromatic ring.
- **Primary Hydrophobic Region:** The phenyl ring occupies a hydrophobic pocket defined by residues such as Tyr103, Leu105, and Phe107.

## Structural Determinants of Selectivity

While the phenylpropyl-amine core confers pan-sigma affinity, the morpholine ring introduces specific selectivity nuances compared to piperidine analogs:

| Structural Feature | Effect on Affinity | Effect on Affinity | Mechanistic Insight                                                                                                               |
|--------------------|--------------------|--------------------|-----------------------------------------------------------------------------------------------------------------------------------|
| Morpholine Ring    | Maintained / High  | Reduced            | The ether oxygen reduces lipophilicity (LogP) compared to piperidine, often decreasing affinity and enhancing selectivity ratios. |
| Propyl Linker      | Optimal            | Moderate           | 3-carbon linkers are ideal for . Shorter (ethyl) or longer (butyl) chains often reduce affinity or shift selectivity.             |
| Phenyl Ring        | High               | High               | Essential for hydrophobic interaction. Substitution (e.g., 4-F, 4-Me) can push affinity into the sub-nanomolar range.             |

## Predicted Affinity Range

Based on SAR data from analogs (e.g., Fenpropimorph

nM; N-substituted phenylpropyl-piperazines

nM):

- Affinity: Expected

in the low nanomolar range (1 – 50 nM) for the unsubstituted scaffold.

- Affinity: Expected

in the moderate nanomolar range (50 – 200 nM), resulting in a moderate selectivity profile.

## Experimental Protocol: Radioligand Binding Assay

To empirically determine the

of **4-(3-Phenylpropyl)morpholine**, the following self-validating radioligand binding protocol is recommended.

### Materials & Reagents

- Tissue Source: Guinea pig liver membranes (highest native density) or transfected HEK293 cells.

- Radioligand ( ):  
(Specific Activity ~30-60 Ci/mmol).

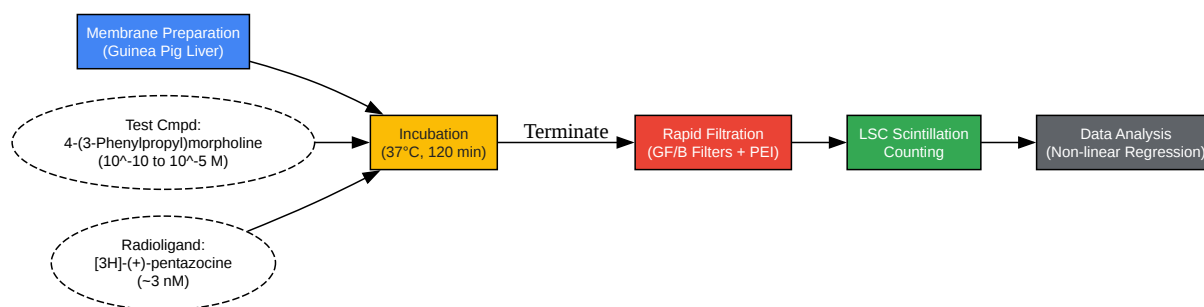
- Radioligand ( ):  
(in the presence of 100 nM (+)-pentazocine to mask sites).

- Non-specific Control: Haloperidol (10 M).

- Assay Buffer: 50 mM Tris-HCl, pH 7.4 or 8.0.

### Workflow Diagram

The following Graphviz diagram illustrates the critical path for the competition binding assay.



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Caption: Workflow for Sigma-1 Receptor Competition Binding Assay using [3H]-(+)-pentazocine.

## Step-by-Step Methodology

- Membrane Prep: Homogenize tissue in ice-cold 10 mM Tris-HCl/0.32 M sucrose. Centrifuge at 1,000 (10 min), discard pellet. Centrifuge supernatant at 31,000 (20 min) to pellet membranes. Resuspend in Assay Buffer.
- Assay Setup: In 96-well plates, combine:
  - 50 L Membrane suspension (~20-50 g protein).
  - 50 L (Final conc. ~3 nM).

◦ 50

L Test Compound (**4-(3-Phenylpropyl)morpholine**) at 8–10 concentrations (e.g.,

M to

M).

- Equilibrium: Incubate at 37°C for 120 minutes (or 25°C for 150 mins) to ensure equilibrium is reached.
- Termination: Rapidly filter through Whatman GF/B filters (pre-soaked in 0.5% polyethyleneimine to reduce non-specific binding) using a cell harvester. Wash 3x with ice-cold buffer.
- Quantification: Add scintillation cocktail and count radioactivity (CPM).

## Data Analysis

Calculate the inhibition constant (

) using the Cheng-Prusoff equation:

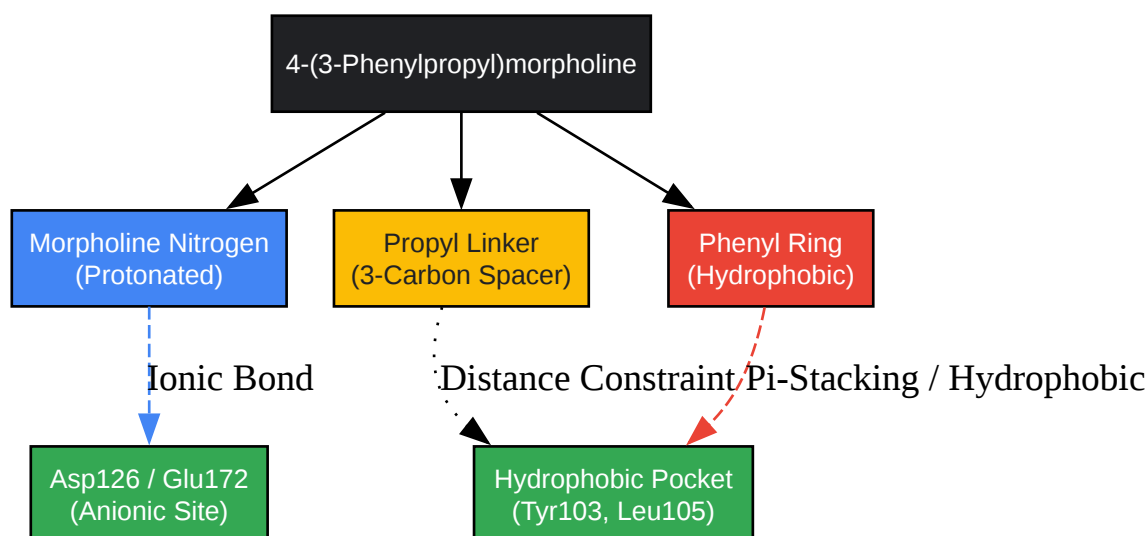
Where:

- is the concentration of **4-(3-Phenylpropyl)morpholine** inhibiting 50% of specific radioligand binding.
- is the concentration of radioligand used.
- is the dissociation constant of the radioligand (determined via saturation binding).

## Pharmacophore Visualization & Signaling

The interaction of **4-(3-Phenylpropyl)morpholine** with the

receptor triggers a cascade of intracellular events, primarily involving the modulation of calcium signaling at the Mitochondria-Associated Membrane (MAM).



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Caption: Structural mapping of **4-(3-Phenylpropyl)morpholine** to the Sigma-1 Receptor binding site.

## References

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